

3-Aminobenzoic-d4 Acid CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Aminobenzoic-d4 Acid

Cat. No.: B583316

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In-Depth Technical Guide: 3-Aminobenzoic-d4 Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3-Aminobenzoic-d4 acid**, a deuterated analog of 3-aminobenzoic acid. This stable isotope-labeled compound is a crucial tool in analytical chemistry, particularly in quantitative mass spectrometry-based assays. Its primary application lies in its use as an internal standard, ensuring accuracy and precision in the quantification of 3-aminobenzoic acid or related analytes in complex biological matrices.

Core Compound Data

The fundamental properties of **3-Aminobenzoic-d4 acid** are summarized below. The deuteration provides a distinct mass difference from the unlabeled counterpart, which is essential for its function as an internal standard in mass spectrometry.

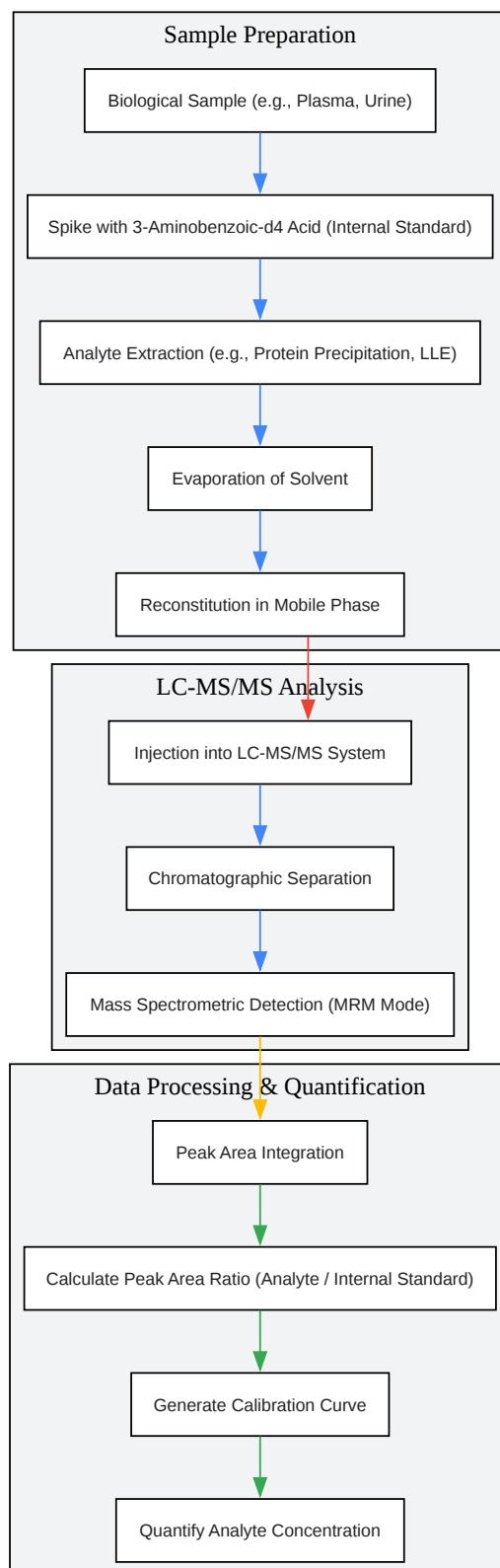
Property	Value	Source(s)
CAS Number	78399-79-8	[1] [2] [3] [4]
Unlabeled CAS Number	99-05-8	[5]
Molecular Formula	C ₇ H ₃ D ₄ NO ₂	[5]
Molecular Weight	141.16 g/mol	[5]
Alternate Names	3-Aminobenzenecarboxylic-d4 Acid, 3-Carboxyaniline-d4, Aniline-3-carboxylic-d4 Acid	[5]

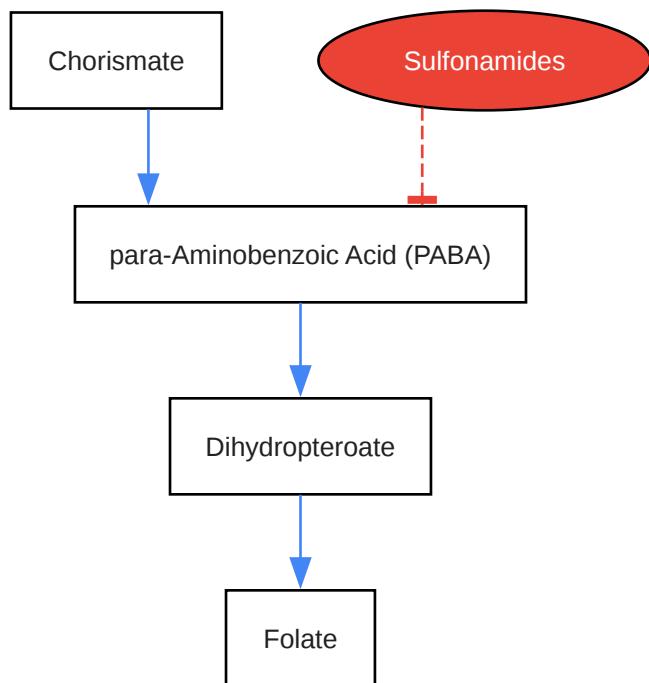
Application as an Internal Standard in Mass Spectrometry

3-Aminobenzoic-d4 acid serves as an ideal internal standard for quantitative analysis by techniques such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).^[4] The use of stable isotope-labeled internal standards is considered the gold standard in quantitative mass spectrometry.^[6] This is because their physicochemical properties are nearly identical to the analyte of interest, causing them to behave similarly during sample preparation, chromatography, and ionization.^[6] This co-elution and similar ionization behavior allow for the correction of analyte loss during sample processing and variations in instrument response, leading to highly accurate and precise quantification.^[6]

Logical Workflow for Quantitative Analysis using a Deuterated Internal Standard

The following diagram illustrates the typical workflow for a quantitative LC-MS/MS assay using a deuterated internal standard like **3-Aminobenzoic-d4 acid**.





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